

Unveiling the Core Differences: Coating Technology and Nutrient Release Mechanisms

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Diammonium phosphate sulphate*

CAS No.: 12593-60-1

Cat. No.: B083953

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Uncoated DAP is a highly water-soluble fertilizer, leading to a rapid release of nutrients upon application. While this provides immediate nutrient availability, it also increases the risk of nutrient loss through leaching and fixation in the soil, reducing its efficiency.[1][2]

Coated DAP, a type of controlled-release fertilizer (CRF), features granules encapsulated in a protective layer, most commonly a polymer.[3][4] This coating acts as a semi-permeable barrier, regulating the diffusion of water into the granule and the subsequent release of dissolved nutrients.[5][6] The primary mechanism of nutrient release from polymer-coated fertilizers is driven by temperature and moisture.[3][7] Water vapor from the soil penetrates the coating, dissolving the enclosed DAP. The resulting osmotic pressure gradient drives the dissolved nutrients out through the coating over an extended period.[6] The thickness and composition of the polymer coating are critical factors that determine the rate and duration of nutrient release.[4][8]

Several types of polymers are used for coating fertilizers, including polyethylene, polyurethane, and alkyd resins.[3] The choice of polymer and the coating process significantly influence the fertilizer's performance characteristics.[3]

Performance in the Field: A Comparative Analysis

The primary advantage of coated DAP lies in its ability to synchronize nutrient release with the crop's demand throughout its growth cycle.[5] This controlled release offers several tangible benefits over its uncoated counterpart.

Nutrient Use Efficiency and Crop Yield

Numerous studies have demonstrated the superior nutrient use efficiency (NUE) of coated DAP. By minimizing nutrient losses, more of the applied phosphorus and nitrogen is available for plant uptake.[1][9] This enhanced efficiency often translates to improved crop growth and higher yields.

A study on wheat revealed that applying 50% of the recommended dose of polymer-coated DAP produced similar or even higher yields than 100% of the recommended dose of commercial (uncoated) DAP.[10] The maximum increase in growth parameters and yield was observed with 100% polymer-coated DAP.[10] Similarly, research on maize has shown that coated DAP significantly improves growth compared to uncoated DAP.[11] Formulations with bacterial and metabolite coatings increased soil available phosphorus by 41-44% and extractable potassium by 41-43%.[11] Another study on maize found that combining coated DAP with humic acid increased yield and phosphorus use efficiency (PUE) by 4.2% and 8.4%, respectively, compared to coated DAP alone.[12]

Parameter	Uncoated DAP	Coated DAP	Key Findings	Citations
Nutrient Release	Rapid, immediate	Slow, controlled, and extended	Coated DAP synchronizes nutrient availability with crop demand.	[5][6]
Nutrient Leaching	High potential for N and P loss	Significantly reduced	Polymer coatings minimize nutrient runoff and groundwater contamination.	[13][14]
Phosphorus Use Efficiency (PUE)	Lower (10-25%)	Higher	Coated DAP enhances P availability and uptake by plants.	[9][10]
Crop Yield	Standard	Often increased, or maintained with reduced application rates	Improved nutrient availability throughout the growing season leads to better crop performance.	[10][11][15]
Application Frequency	Often requires multiple applications	Single application can suffice for the entire growing season	Reduces labor, fuel, and equipment costs.	[7][13]

Environmental Impact

The environmental benefits of coated DAP are a significant driver of its adoption. The slow-release nature of these fertilizers drastically reduces the amount of nitrogen and phosphorus lost to the environment through leaching and runoff.[7][8] This mitigation of nutrient pollution

helps protect water resources from eutrophication, a major environmental concern caused by excess nutrients leading to algal blooms and "dead zones" in water bodies.[14][16]

Furthermore, by improving NUE, coated fertilizers can reduce the total amount of fertilizer needed, lessening the overall environmental footprint of agricultural production.[1]

Experimental Protocols for Performance Evaluation

To objectively compare the performance of coated and uncoated DAP, rigorous experimental methodologies are essential. The following protocols provide a framework for conducting such evaluations.

Protocol for Determining Nutrient Release Patterns

This laboratory-based method assesses the rate and duration of nutrient release from fertilizer granules.

Objective: To quantify the cumulative release of nitrogen and phosphorus from coated and uncoated DAP over time in a controlled environment.

Materials:

- Coated and uncoated DAP granules
- Deionized water
- Incubation containers (e.g., flasks or beakers)
- Constant temperature incubator or water bath
- Analytical instruments for N and P quantification (e.g., spectrophotometer, ICP-OES)

Procedure:

- Accurately weigh a known amount of fertilizer granules (e.g., 5 grams) and place them in an incubation container.
- Add a specific volume of deionized water (e.g., 200 mL) to each container.

- Place the containers in a constant temperature incubator set to a relevant soil temperature (e.g., 25°C).
- At predetermined time intervals (e.g., 1, 3, 7, 14, 28, 56, and 112 days), carefully extract an aliquot of the solution.
- Analyze the extracted solution for nitrogen and phosphorus concentrations using appropriate analytical methods.
- Calculate the cumulative nutrient release as a percentage of the total nutrient content in the fertilizer.
- Plot the cumulative nutrient release against time to visualize the release pattern.

This method can be adapted to simulate different environmental conditions by varying the temperature and extraction frequency.[\[17\]](#)[\[18\]](#)

Protocol for Assessing Nutrient Leaching in Soil Columns

This method simulates the movement of nutrients through the soil profile and quantifies leaching losses.

Objective: To compare the amount of nitrogen and phosphorus leached from soil treated with coated versus uncoated DAP.

Materials:

- PVC columns (e.g., 30 cm length, 10 cm diameter)
- Representative soil from the target agricultural region
- Coated and uncoated DAP
- Deionized water
- Leachate collection vessels

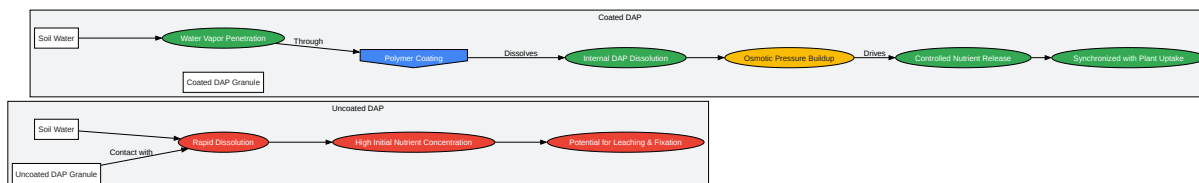
- Analytical instruments for N and P quantification

Procedure:

- Pack the PVC columns with the prepared soil to a uniform bulk density.
- Apply the coated or uncoated DAP at a rate equivalent to a typical field application, incorporating it into the top layer of the soil. A control column with no fertilizer should also be included.
- Simulate rainfall or irrigation events by applying a known volume of deionized water to the top of each column at regular intervals.
- Collect the leachate that drains from the bottom of the columns.
- Measure the volume of the collected leachate and analyze it for nitrogen and phosphorus concentrations.
- Calculate the total amount of each nutrient leached from each column over the course of the experiment.
- Compare the leaching losses between the coated, uncoated, and control treatments.

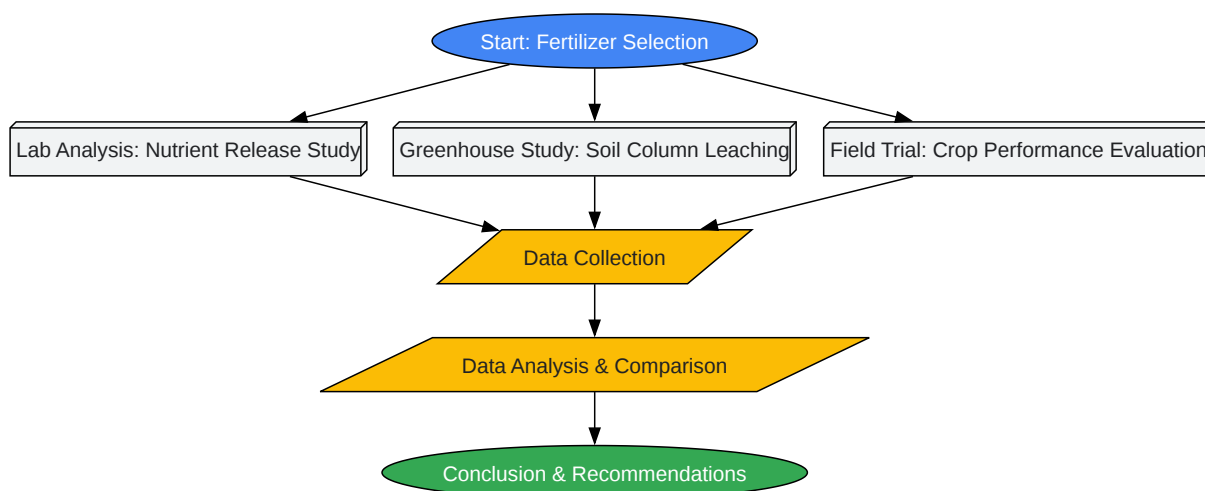
Visualizing the Processes

Diagrams can effectively illustrate the complex mechanisms and workflows involved in comparing coated and uncoated DAP.



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Caption: Nutrient release mechanisms of uncoated vs. coated DAP.



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Caption: Workflow for comparing fertilizer performance.

Conclusion and Future Perspectives

The evidence strongly supports the superior performance of coated diammonium phosphate over its uncoated counterpart in terms of nutrient use efficiency, potential for increased crop yields, and reduced environmental impact. The controlled-release technology aligns with the principles of sustainable agriculture by optimizing resource use and minimizing pollution.

While the initial cost of coated DAP may be higher, the long-term benefits, including reduced fertilizer application rates, lower labor costs, and potential for higher yields, can offer a favorable return on investment.[7][13] Future research should continue to focus on developing more cost-effective and biodegradable coating materials to further enhance the sustainability of this promising technology.[19] The integration of coated fertilizers with precision agriculture technologies holds the potential to further optimize nutrient management for a more productive and environmentally sound agricultural future.

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- To cite this document: BenchChem. [Unveiling the Core Differences: Coating Technology and Nutrient Release Mechanisms]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b083953/docs#unveiling-the-core-differences-coating-technology-and-nutrient-release-mechanisms\]](https://www.benchchem.com/product/b083953/docs#unveiling-the-core-differences-coating-technology-and-nutrient-release-mechanisms)

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